

Personal protective equipment for handling BMS-1166

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Compound of Interest

Compound Name: BMS-1166

Cat. No.: B606214

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Essential Safety and Handling Guide for BMS-1166

This guide provides critical safety and logistical information for the handling and disposal of **BMS-1166**, a potent small-molecule inhibitor of the PD-1/PD-L1 interaction. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear protocol for the operational use and subsequent disposal of this compound.

Physicochemical and Hazard Information

BMS-1166 is a chemical compound used in research to study the inhibition of the PD-1/PD-L1 immune checkpoint pathway.^{[1][2]} Understanding its properties and associated hazards is the first step in safe handling.

Property	Value	Reference
CAS Number	1818314-88-3	[3]
Molecular Formula	C ₃₆ H ₃₃ ClN ₂ O ₇	[3]
Formula Weight	653.1 g/mol	[3]
Appearance	Powder	[1]
IC ₅₀	1.4 nM (for PD-1/PD-L1 interaction)	[1][2][4]

Hazard Identification: As a potent bioactive compound, **BMS-1166** should be handled with care. While specific toxicology data is limited in the provided results, it is prudent to treat it as a potentially hazardous substance. All personnel should be trained on its handling before commencing any work.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **BMS-1166** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Always inspect gloves for tears or punctures before use. Contaminated gloves should be disposed of as chemical waste.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect from splashes or airborne particles.
Body Protection	Laboratory coat	A buttoned lab coat should be worn to protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.	If there is a risk of aerosolization or if handling large quantities, a NIOSH-approved respirator may be necessary. Consult your institution's safety officer.

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **BMS-1166** from receipt to disposal.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.

- For long-term storage, the solid powder should be kept at -20°C.[1] Stock solutions should be stored at -80°C.[1][2]
- Preparation of Stock Solutions:
 - All handling of the solid compound should be performed in a chemical fume hood to prevent inhalation of the powder.
 - Use a calibrated analytical balance to weigh the required amount of **BMS-1166**.
 - Slowly add the desired solvent (e.g., DMSO) to the powder to avoid splashing.[4] Sonication may be used to aid dissolution if precipitation occurs.[1]
- Experimental Use:
 - When using **BMS-1166** in experiments, ensure that all procedures are carried out in a designated area.
 - Avoid direct contact with the skin and eyes.
 - Use appropriate labware and equipment, and ensure it is properly cleaned and decontaminated after use.

Disposal Plan

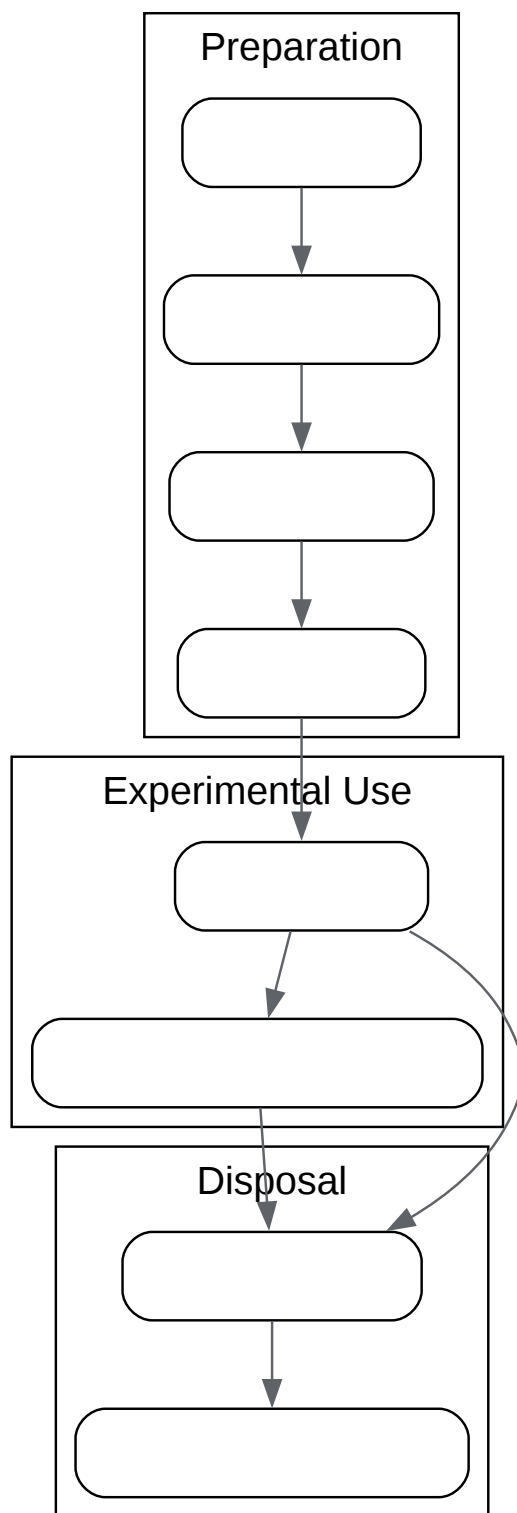
Proper disposal of **BMS-1166** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: All unused **BMS-1166**, stock solutions, and contaminated consumables (e.g., pipette tips, tubes, gloves) must be disposed of as hazardous chemical waste.
- Waste Collection: Collect all waste in clearly labeled, sealed containers. Follow your institution's specific guidelines for chemical waste disposal.
- Decontamination: All non-disposable equipment and work surfaces should be thoroughly decontaminated after handling the compound.

Workflow for Handling BMS-1166

The following diagram illustrates the key steps and decision points in the safe handling of **BMS-1166**.

BMS-1166 Handling Workflow



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Caption: Workflow for the safe handling of **BMS-1166** from receipt to disposal.

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